

Application Notes and Protocols for Assessing Tolpyralate Performance in Field Trials

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the field trial methodology for evaluating the performance of **Tolpyralate**, a 4-hydroxyphenylpyruvate dioxygenase (HPPD)-inhibiting herbicide.[1][2][3] The protocols outlined below are designed to ensure robust and reproducible data collection for assessing weed control efficacy and crop safety.

Introduction

Tolpyralate is a selective, post-emergence herbicide used for the control of a wide range of broadleaf and annual grass weeds in corn.[1][3] It acts by inhibiting the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme, which is crucial for plastoquinone and tocopherol biosynthesis in susceptible plants.[2][3] This inhibition leads to the bleaching of foliage and eventual plant death.[2][3] Field trials are essential to determine the biologically effective dose of **Tolpyralate** and to evaluate its performance under various environmental conditions and in the presence of different weed species.[4][5]

Experimental Design and Setup

A randomized complete block design is the standard for **Tolpyralate** field trials to minimize the effects of field variability.[4][6]

Protocol 2.1: Field Trial Establishment



- Site Selection: Choose a field with a known history of uniform weed infestation. The weed species present should be representative of the target spectrum for **Tolpyralate**.
- Plot Size and Replication: Establish individual plots of a size that allows for accurate application and assessment, with a typical size being 2 x 10 meters or 2 x 15 meters.[7]
 Each treatment should be replicated at least four times.[6]
- Experimental Treatments:
 - Untreated Control: Plots that receive no herbicide application to serve as a baseline for weed pressure and crop health.
 - Weed-Free Control: Plots maintained without weeds, typically through hand-weeding or the use of a non-selective herbicide applied before crop emergence, to determine maximum crop yield potential.[8]
 - **Tolpyralate** Treatments: Include a range of application rates of **Tolpyralate** to determine the effective dose. Application rates can range from 3.75 to 120 g a.i./ha.[4][5]
 - Tank-Mixes and Adjuvants: To evaluate synergistic effects or broader-spectrum control, include treatments with **Tolpyralate** tank-mixed with other herbicides, such as atrazine, or with various adjuvants like Methylated Seed Oil (MSO).[4][8][9]
- Crop Establishment: Plant corn (or the target crop) at a locally recommended seeding rate and row spacing. Ensure uniform crop establishment across all plots.

Herbicide Application

Protocol 3.1: Post-Emergence Herbicide Application

- Timing: Apply **Tolpyralate** post-emergence when the target weeds are at a susceptible growth stage, typically when they have reached an average height of 10 cm.[8] The corn crop is typically at the V2 to V4 stage.[6]
- Application Equipment: Use a CO2-pressurized backpack sprayer calibrated to deliver a
 consistent volume, for example, 187 L/ha.[1] The sprayer should be equipped with flat-fan
 nozzles to ensure uniform coverage.[1]



 Environmental Conditions: Record environmental conditions at the time of application, including air temperature, relative humidity, and wind speed, as these can influence herbicide efficacy.

Data Collection and Assessment

Protocol 4.1: Efficacy and Crop Tolerance Assessment

- Visual Weed Control Ratings: Assess weed control visually at multiple time points after application, such as 1, 2, 4, and 8 weeks after application (WAA).[4] Use a scale of 0% (no control) to 100% (complete weed death).
- Crop Injury Ratings: Visually assess crop injury at the same time points as weed control ratings. Use a scale of 0% (no injury) to 100% (crop death). Symptoms of **Tolpyralate** injury in corn are typically transient bleaching.[6]
- Weed Density and Biomass: At a specified time point (e.g., 4 or 8 WAA), count the number of individual weeds per species within a defined quadrat in each plot. Collect the above-ground biomass of these weeds, dry them to a constant weight, and record the dry weight.[4]
- Crop Yield: At crop maturity, harvest the grain from a central area of each plot to minimize edge effects. Adjust the grain weight to a standard moisture content and express the yield in kilograms per hectare.[6][10]

Data Presentation

Quantitative data should be summarized in tables to facilitate comparison between treatments.

Table 1: Visual Weed Control Efficacy of **Tolpyralate** at 8 Weeks After Application (WAA)



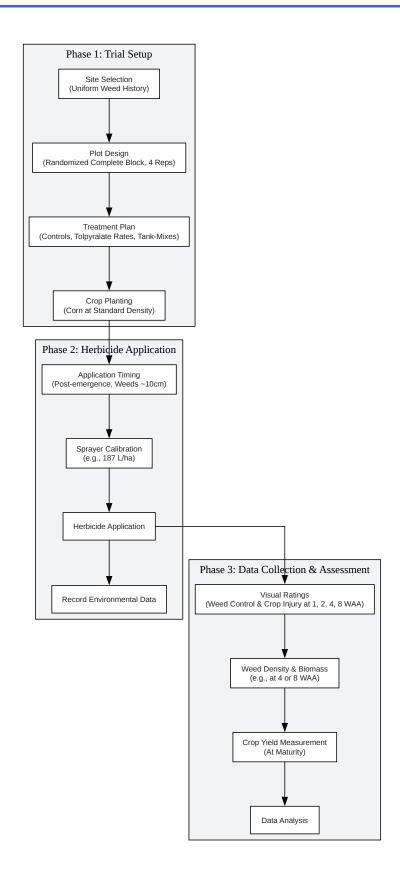
Weed Species	Tolpyralate Rate (g a.i./ha)	% Control
Velvetleaf (ABUTH)	15.5	≥90%[4]
Common Lambsquarters (CHEAL)	15.5	≥90%[4]
Common Ragweed (AMBEL)	15.5	≥90%[4]
Redroot Pigweed (AMARE)	15.5	≥90%[4]
Green Foxtail (SETVI)	15.5	≥90%[4]
Wild Mustard (SINAR)	>120	<90%[4]
Barnyardgrass (ECHCG)	>120	<90%[4]
Ladysthumb (POLPE)	>120	<90%[4]

Table 2: Efficacy of **Tolpyralate** in Combination with Atrazine at 8 Weeks After Application (WAA)

Weed Species	Tolpyralate + Atrazine Rate (g a.i./ha)	% Control
Velvetleaf (ABUTH)	13.1 + 436	≥90%[4]
Common Lambsquarters (CHEAL)	13.1 + 436	≥90%[4]
Common Ragweed (AMBEL)	13.1 + 436	≥90%[4]
Redroot Pigweed (AMARE)	13.1 + 436	≥90%[4]
Green Foxtail (SETVI)	13.1 + 436	≥90%[4]
Wild Mustard (SINAR)	13.1 + 436	≥90%[4]
Barnyardgrass (ECHCG)	13.1 + 436	≥90%[4]
Ladysthumb (POLPE)	13.1 + 436	≥90%[4]

Visualizations

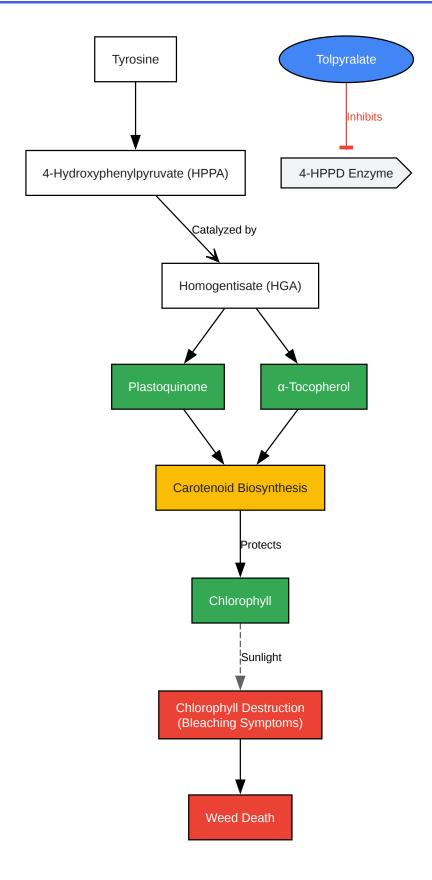




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Caption: Experimental workflow for a Tolpyralate field trial.





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Caption: Tolpyralate's mode of action signaling pathway.



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